

Comprehensive Safety and Handling Guide for Ampelopsin G (Dihydromyricetin)

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Compound of Interest

Compound Name: Ampelopsin G

Cat. No.: B15592986

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Ampelopsin G is most commonly known in scientific literature as Ampelopsin or Dihydromyricetin (DHM). This guide provides essential safety and logistical information for handling this compound in a laboratory setting.

Hazard Identification and Safety Precautions

There are inconsistencies across various Safety Data Sheets (SDS) for Dihydromyricetin. Some classify it as non-hazardous, while others indicate it may cause skin, eye, and respiratory irritation[1][2][3]. Given this variability, a conservative approach to safety is recommended. Assume the compound is hazardous and requires careful handling to minimize exposure.

Primary Hazards:

- Inhalation: May cause respiratory tract irritation[1][3].
- Skin Contact: May cause skin irritation[1][2][3].
- Eye Contact: May cause serious eye irritation[1][2][3].

- Ingestion: While used in some dietary supplements, concentrated forms for research are not intended for consumption and may be harmful if swallowed.

Recommended Personal Protective Equipment (PPE):

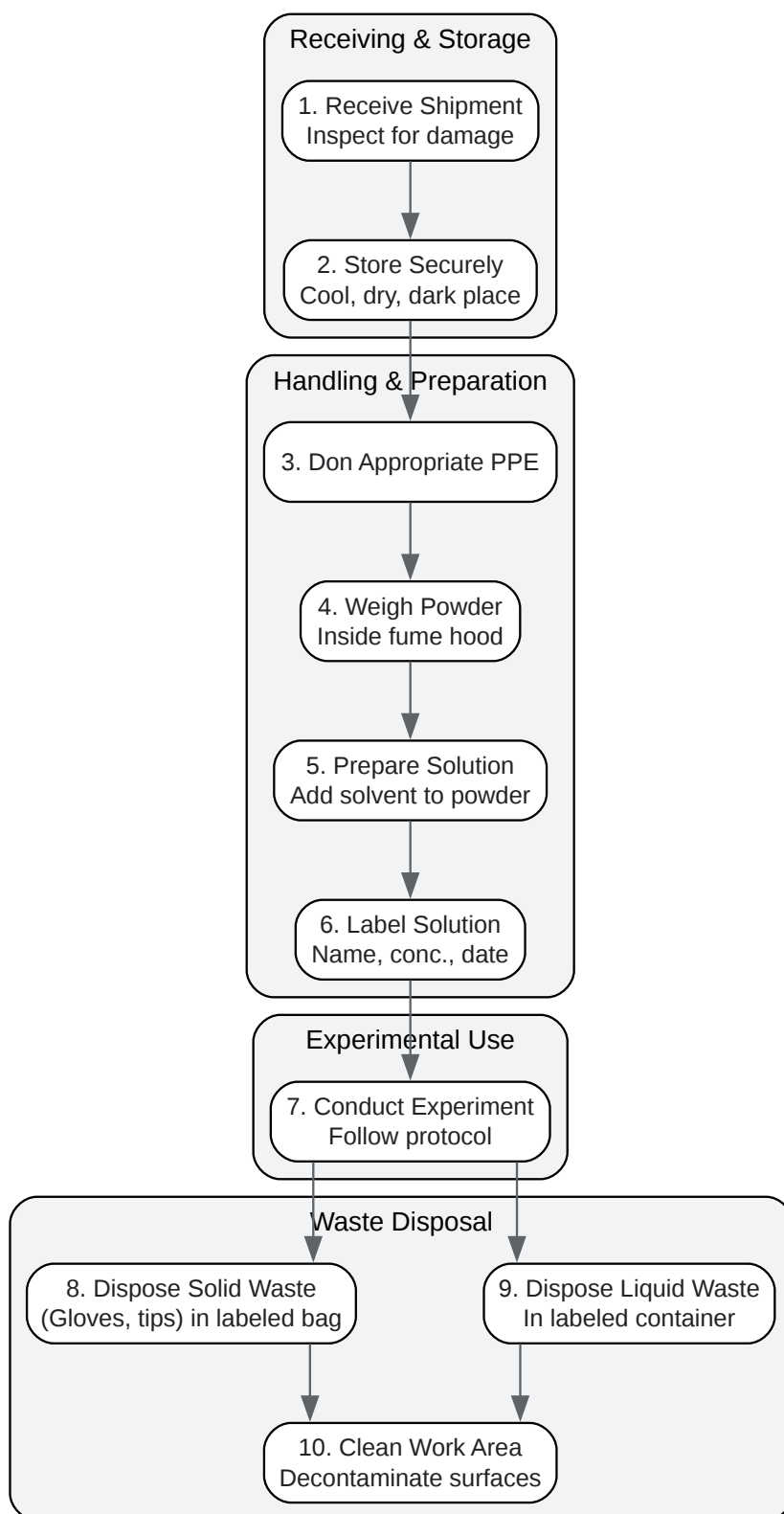
A crucial line of defense against chemical exposure is the correct use of Personal Protective Equipment (PPE). The level of PPE should be determined by the specific task.

Task	Minimum Required PPE	Recommended Additional PPE
Receiving & Storage	- Nitrile gloves- Laboratory coat	- Safety glasses
Weighing & Handling Solid DHM	- Nitrile gloves- Laboratory coat- Safety glasses with side shields	- Chemical splash goggles- Face shield (if not in a fume hood)- Disposable sleeve covers- Respiratory protection (N95 or higher)
Preparing & Handling DHM Solutions	- Nitrile gloves- Laboratory coat- Chemical splash goggles	- Chemical-resistant apron- Double gloving (especially with organic solvents)
Procedures with Aerosolization Risk	- All PPE listed above- Work must be conducted in a certified chemical fume hood or biological safety cabinet.	- Appropriate respiratory protection (consult your institution's safety officer for selection)

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and use of **Ampelopsin G** (DHM).

Workflow for Safe Handling of Ampelopsin G (DHM)



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Caption: A generalized workflow for **Ampelopsin G (DHM)** handling.

Step-by-Step Procedures:

2.1 Receiving and Storage

- **Inspect Shipment:** Upon receipt, visually inspect the shipping container for any signs of damage or leakage.
- **Don PPE:** Before handling the primary container, put on nitrile gloves and a lab coat.
- **Damaged Packages:** If damage is found, implement your institution's spill and exposure protocol. Do not open the package in an open lab environment. Move it to a fume hood if possible and notify your safety officer.
- **Storage:** Store the container in a cool, dry, and dark place, away from strong oxidizing agents. Recommended storage temperature is typically 2-8°C^[4]. Ensure the storage location is clearly labeled.

2.2 Weighing and Solution Preparation

- **Engineering Controls:** All handling of solid DHM powder should be performed inside a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles.
- **Gather Materials:** Before starting, assemble all necessary items: DHM container, spatulas, weighing paper or boat, and vials for the prepared solution.
- **Don PPE:** Wear appropriate PPE as outlined in the table above, including gloves, a lab coat, and eye protection. For weighing powder, respiratory protection is strongly recommended.
- **Weighing:** Carefully transfer the desired amount of DHM powder onto the weighing paper. Avoid creating dust. Use a dedicated spatula.
- **Solution Preparation:**
 - Place a stir bar in the receiving flask or vial inside the fume hood.
 - Add the weighed DHM powder to the vial.

- Slowly add the desired solvent (e.g., DMSO, ethanol) to the powder to prevent splashing.
- Cap the vial and allow it to stir until the DHM is fully dissolved. DHM has low water solubility (0.2 mg/mL at 25°C) but is more soluble in organic solvents like DMSO and ethanol^{[5][6]}.
- Labeling: Clearly label all solutions with the compound name (**Ampelopsin G** / DHM), concentration, solvent, date of preparation, and your initials.

Disposal Plan

All materials contaminated with **Ampelopsin G** (DHM) should be treated as hazardous chemical waste. Do not dispose of this material down the drain or in the regular trash.

3.1 Solid Waste

- Contaminated Materials: This includes used gloves, weighing papers, pipette tips, and any other disposable labware that has come into contact with DHM.
- Procedure:
 - Collect all solid waste in a dedicated, sealable plastic bag or container.
 - Label the container clearly as "Hazardous Waste: Dihydromyricetin" (or as required by your institution).
 - When the experiment is complete, or the bag is full, seal it and place it in the designated solid chemical waste container for your laboratory.

3.2 Liquid Waste

- Unused Solutions: This includes any remaining stock solutions or experimental solutions containing DHM.
- Procedure:
 - Collect all liquid waste in a dedicated, sealed, and shatter-proof hazardous waste container.

- Ensure the container is compatible with the solvent used (e.g., a glass bottle for organic solvents).
- Label the container clearly with "Hazardous Waste," the full chemical name "Dihydromyricetin," the solvent used (e.g., "in DMSO"), and the approximate concentration.
- Do not mix DHM waste with other chemical waste streams unless compatibility has been confirmed by your institution's safety officer.

3.3 Decontamination

- After handling is complete, wipe down the work area (fume hood, benchtop) with a suitable solvent (e.g., 70% ethanol) and then soapy water to remove any residual contamination. Dispose of the cleaning materials as solid hazardous waste.
- Always wash your hands thoroughly after removing your gloves.

Quantitative Data

Table 1: Physical and Chemical Properties of Dihydromyricetin (DHM)

Property	Value	Reference
Synonyms	Ampelopsin, (+)- Dihydromyricetin	[4]
Molecular Formula	C ₁₅ H ₁₂ O ₈	[4]
Molecular Weight	320.25 g/mol	[4]
Appearance	Fine off-white to snow white powder	[4]
Melting Point	248 °C	[4]
Solubility	Water: ~0.2 mg/mL DMSO: ≥ 2.5 mg/mL	[3][5]
Storage Temperature	2 - 8 °C	[4]

Table 2: Toxicological and Preclinical Efficacy Data

Parameter	Species	Value / Finding	Reference
Acute Oral Toxicity (LD50)	Mouse	>5 g/kg	[1]
Intraperitoneal Toxicity (LD50)	Mouse	1,410 mg/kg	[1]
Effect on Acute Alcohol Intoxication	Rat	1 mg/kg (i.p.) reduced duration of loss of righting reflex.	[2][6]
Effect on Voluntary Alcohol Consumption	Rat	0.05 mg/mL in drinking water significantly reduced ethanol intake.	[2]

Table 3: Clinical Trial Data for Non-Alcoholic Fatty Liver Disease (NAFLD)

Parameter	DHM Group (Change from Baseline)	Placebo Group (Change from Baseline)	P-value
ALT (U/L)	-22.5 ± 18.3	-5.8 ± 15.7	<0.01
AST (U/L)	-15.6 ± 12.1	-4.2 ± 11.9	<0.01
Fasting Blood Glucose (mmol/L)	-0.8 ± 0.9	-0.2 ± 0.7	<0.01
LDL-Cholesterol (mmol/L)	-0.4 ± 0.5	-0.1 ± 0.4	<0.05
Data from a 3-month study with a daily dose of 600 mg DHM. [7]			

Experimental Protocols

Protocol 1: Preparation of Dihydromyricetin for In Vivo Studies

This protocol is adapted from studies investigating DHM's effects on alcohol intoxication in rodents[6].

Materials:

- Dihydromyricetin (DHM) powder
- Dimethyl sulfoxide (DMSO)
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Syringes and needles for administration

Procedure:

- Calculate Required Amounts: Determine the total volume of dosing solution needed and the required concentration of DHM based on the target dose (e.g., 1 mg/kg) and animal weights.
- Prepare Stock Solution:
 - Weigh the required amount of DHM powder in a fume hood.
 - Dissolve the DHM in a small volume of DMSO to create a concentrated stock solution. For example, to make a 10 mg/mL stock, dissolve 10 mg of DHM in 1 mL of DMSO. Vortex until fully dissolved.
- Prepare Dosing Solution:
 - On the day of the experiment, dilute the DMSO stock solution with sterile saline to the final desired concentration.

- Important: The final concentration of DMSO in the dosing solution should be kept low (typically <10%) to avoid solvent toxicity. For example, to achieve a final dosing solution of 0.5 mg/mL from a 10 mg/mL stock, you would perform a 1:20 dilution in saline.
- Administration: The solution is typically administered via intraperitoneal (i.p.) injection. The injection volume is often standardized, for example, 2 mL per 100 g of body weight[6].

Protocol 2: Clinical Trial Methodology for DHM in NAFLD

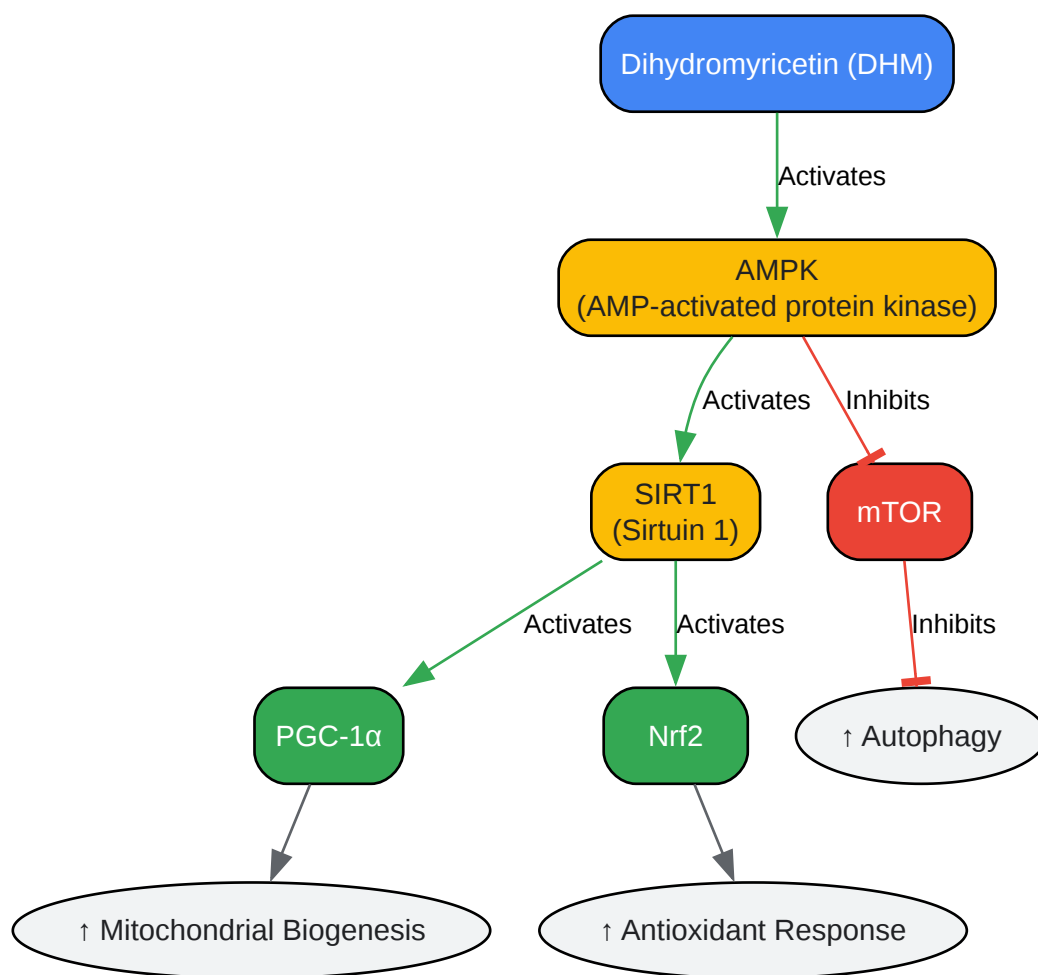
This protocol is a summary of a randomized, double-blind, placebo-controlled trial[7].

- Study Design: Randomized, double-blind, placebo-controlled.
- Participants: 60 adult patients diagnosed with Non-Alcoholic Fatty Liver Disease (NAFLD).
- Intervention:
 - Treatment Group (n=30): Received two 150 mg capsules of DHM, twice daily (total of 600 mg/day).
 - Control Group (n=30): Received two identical-looking placebo capsules, twice daily.
- Duration: 3 months.
- Primary Outcome Measures: Changes from baseline in serum levels of liver enzymes (ALT, AST, GGT), glucose, and lipids (LDL-c, ApoB).
- Secondary Outcome Measures: Changes in insulin resistance (HOMA-IR index) and serum levels of inflammatory and metabolic markers (TNF- α , cytokeratin-18, FGF21, adiponectin).

Signaling Pathways and Logical Relationships

DHM Modulation of the AMPK/SIRT1 Signaling Pathway

Dihydromyricetin has been shown to exert protective effects, in part, by activating the AMPK/SIRT1 signaling pathway. This pathway is a master regulator of cellular energy metabolism and has roles in reducing oxidative stress and inflammation[5][7][8].



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Caption: DHM activates the AMPK/SIRT1 pathway to promote beneficial cellular processes.

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